

CAS number 12223-42-6 physicochemical data

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Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B1580610

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An In-depth Technical Guide on the Physicochemical Data of CAS Number 12223-42-6

Introduction

This technical guide provides a comprehensive overview of the physicochemical data and related technical information for the compound associated with CAS number 12223-42-6. It is important to note that initial database inquiries for this CAS number may present an ambiguity, with some results cross-referencing to 2,4-Diamino-6-chloropyrimidine 3-oxide. However, the definitive compound registered under CAS number 12223-42-6 is the monoazo dye known as **Disperse Red 82** or Disperse Red B-BL.^{[1][2][3][4]} This document will focus exclusively on this latter compound.

This guide is intended for researchers, scientists, and professionals in drug development and materials science who require detailed information on the properties, synthesis, and analysis of **Disperse Red 82**.

Physicochemical Data

The quantitative physicochemical properties of **Disperse Red 82** are summarized in the table below for ease of reference and comparison.

Property	Value	Citations
IUPAC Name	2-[[4-[bis[2-(acetyloxy)ethyl]amino]phenyl]azo]-5-nitro-benzonitrile	[1]
Synonyms	Disperse Red B-BL, Samaron Red BL, Disperse Red 82, Disperse Red C-3B, C.I. Disperse Red 82, C.I. 11140	[1][4]
CAS Number	12223-42-6	[1][2][3][4]
Molecular Formula	C ₂₁ H ₂₁ N ₅ O ₆	[1][2][4][5]
Molecular Weight	439.42 g/mol	[2][3][4]
Monoisotopic Mass	440.15646 amu ([M+H] ⁺)	[2]
Physical Appearance	Dark brown powder	[2][4]
Solubility	Insoluble in water.	[1][2][5]
Density	1.28 g/cm ³	[2]
Refractive Index	1.594	[1][5]

Experimental Protocols

While specific, proprietary industrial protocols are not publicly available, the fundamental methodologies for the synthesis and analysis of **Disperse Red 82** are well-established.

Synthesis Methodology

The industrial production of **Disperse Red 82** is a well-documented, two-stage process.[2]

- **Diazotization:** The process begins with the diazotization of a primary aromatic amine, 2-cyano-4-nitroaniline, which acts as the diazo component.[2][4] This reaction involves treating the amine with nitrous acid (typically generated in situ from sodium nitrite and a strong mineral acid) at low temperatures to form a reactive diazonium salt.

- **Azo Coupling:** The resulting diazonium salt is then coupled with N,N-Di(2-acetoxyethyl)benzeneamine.[4] This is an electrophilic aromatic substitution reaction where the diazonium salt reacts with the coupling component to form the final azo dye molecule.

Analytical Characterization

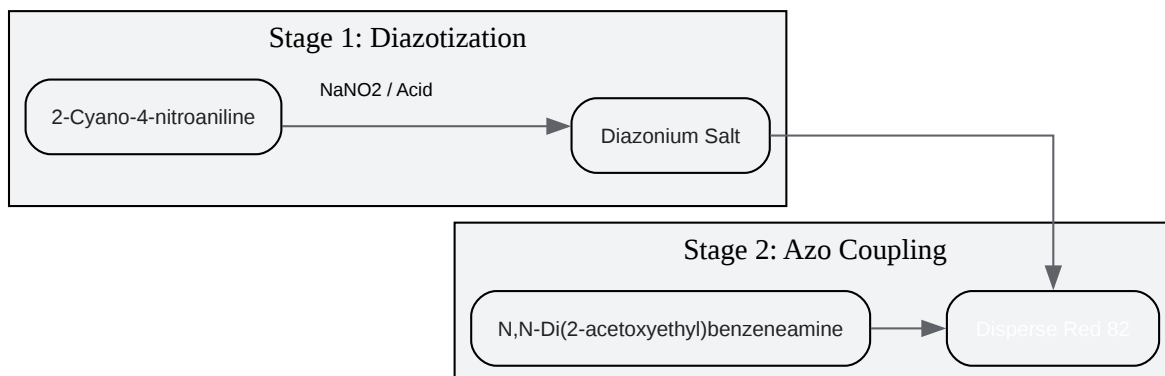
The purity and identity of **Disperse Red 82** are typically confirmed using standard analytical techniques.

- **High-Performance Liquid Chromatography (HPLC):** HPLC, particularly using reverse-phase C18 columns, is a standard method for analyzing the purity of **Disperse Red 82** and monitoring its presence in various matrices.[2]
- **UV-Vis Spectroscopy:** The dye exhibits broad absorption bands in the visible region of the electromagnetic spectrum, with spectra typically recorded between 320 and 680 nm.[2]
- **Mass Spectrometry (MS):** High-resolution mass spectrometry, such as Quadrupole Time-of-Flight (QTOF), can be used to determine the precise mass of the molecule, confirming its elemental formula.[2] Further fragmentation in MS/MS experiments can provide structural information for unequivocal identification.[2]

Mandatory Visualizations

Synthesis Workflow

The logical progression of the synthesis of **Disperse Red 82** is depicted in the following workflow diagram.

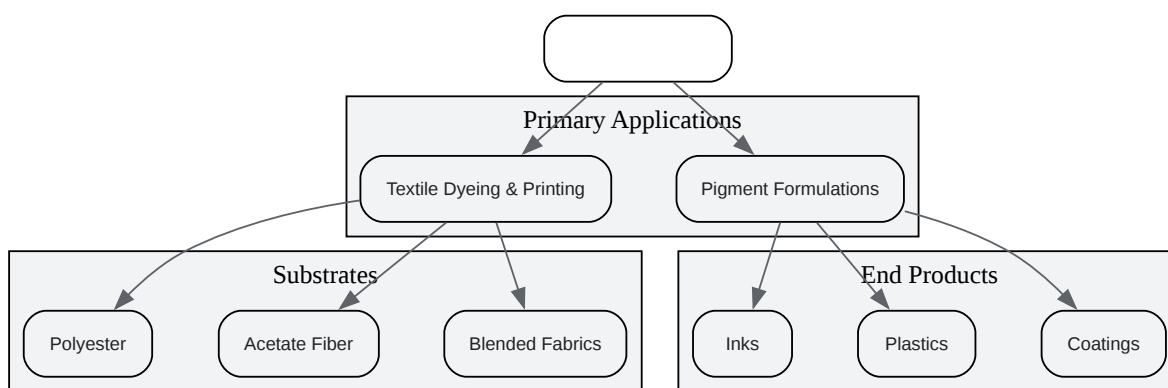


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Caption: General synthesis workflow for **Disperse Red 82**.

Applications Overview

Disperse Red 82 is primarily used as a dye for synthetic fibers and as a pigment in various materials.



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Caption: Key application areas for **Disperse Red 82**.

Signaling Pathways

As an industrial dye, **Disperse Red 82** is not typically studied in the context of biological signaling pathways. Research on this molecule is primarily focused on its application properties, synthesis, and environmental fate, including chemical and biological degradation pathways.^[2]

Conclusion

Disperse Red 82 (CAS 12223-42-6) is a commercially important dye with well-characterized physicochemical properties. Its synthesis is based on classical diazo chemistry, and its analysis relies on standard chromatographic and spectroscopic techniques. The data and workflows presented in this guide provide a foundational understanding of this compound for scientific and industrial applications.

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